

safety and handling of 4-Chloro-8-fluorocinnoline

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Compound of Interest

Compound Name: 4-Chloro-8-fluorocinnoline

Cat. No.: B15315690

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An In-depth Technical Guide on the Safety and Handling of 4-Chloro-8-fluorocinnoline

Disclaimer: As of the date of this publication, specific safety and handling data for **4-Chloro-8-fluorocinnoline** is not readily available in public databases. The following guide has been compiled using data for the structurally analogous compound, 4-Chloro-8-fluoroquinoline. This information should be used as a preliminary guideline for risk assessment and handling procedures. Researchers and drug development professionals are strongly advised to treat **4-Chloro-8-fluorocinnoline** with a high degree of caution, assuming it may possess similar or greater hazards than its quinoline analogue, until specific toxicological and safety data becomes available.

Physicochemical Data


Quantitative data for 4-Chloro-8-fluoroquinoline is summarized below. These values should be considered as estimates for **4-Chloro-8-fluorocinnoline** for preliminary planning purposes.

Property	Value
Molecular Formula	C ₉ H ₅ ClFN
Molecular Weight	181.59 g/mol
CAS Number	63010-72-0
Appearance	Not specified
Melting Point	Not specified
Boiling Point	Not specified
Flash Point	Not applicable
Solubility	Not specified

Hazard Identification and Classification

Based on the GHS classification for 4-Chloro-8-fluoroquinoline, **4-Chloro-8-fluorocinnoline** should be handled as a hazardous substance.

GHS Pictogram:

 alt text

Signal Word: Warning[1][2]

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Hazard Classifications:

- Skin Irritation (Category 2)[1][2]

- Eye Irritation (Category 2)[1][2]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory tract irritation[1][2]

Experimental Protocols and Handling

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **4-Chloro-8-fluorocinnoline**.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a full-face shield.[3][4]
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene), a lab coat, and full-length trousers. [3][4]
Respiratory Protection	If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is required.[4]

Engineering Controls

All work with **4-Chloro-8-fluorocinnoline** must be performed in a well-ventilated area, preferably within a certified chemical fume hood.

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[5]
- Avoid breathing dust, fumes, or vapors.[4]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[6\]](#)
- The storage area should be secured and accessible only to authorized personnel.

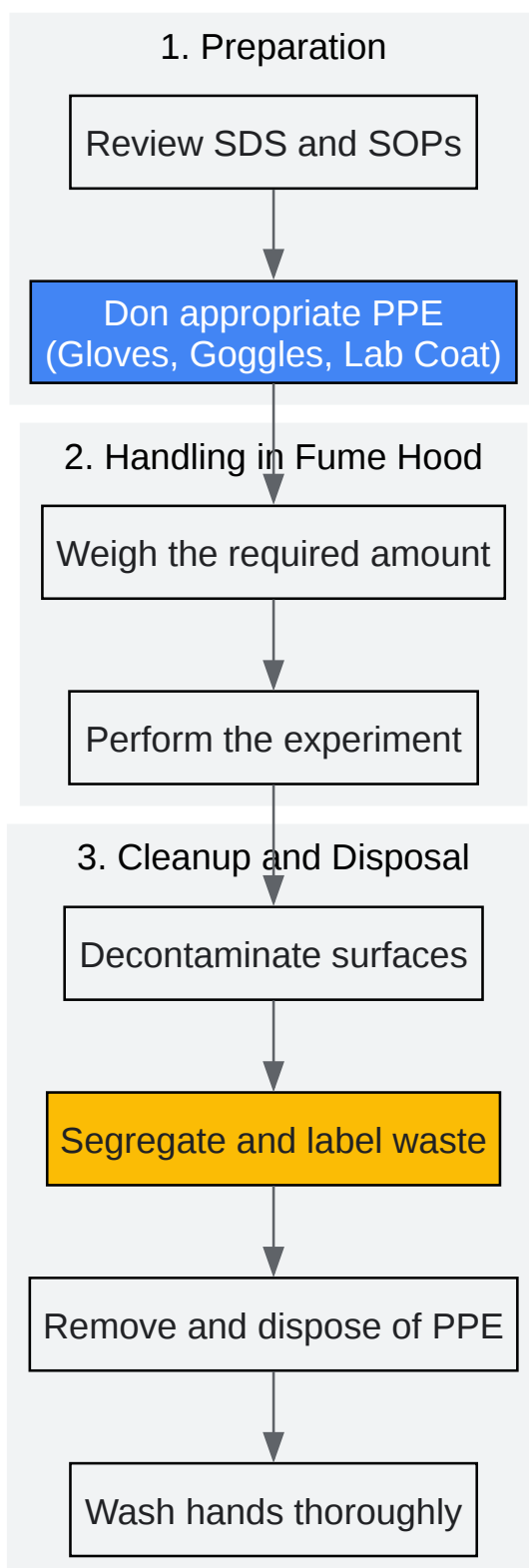
First Aid Measures

In the event of exposure, the following first aid procedures should be followed immediately.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, administer artificial respiration. Seek immediate medical attention. [3] [4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists. [3] [4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Visualizations

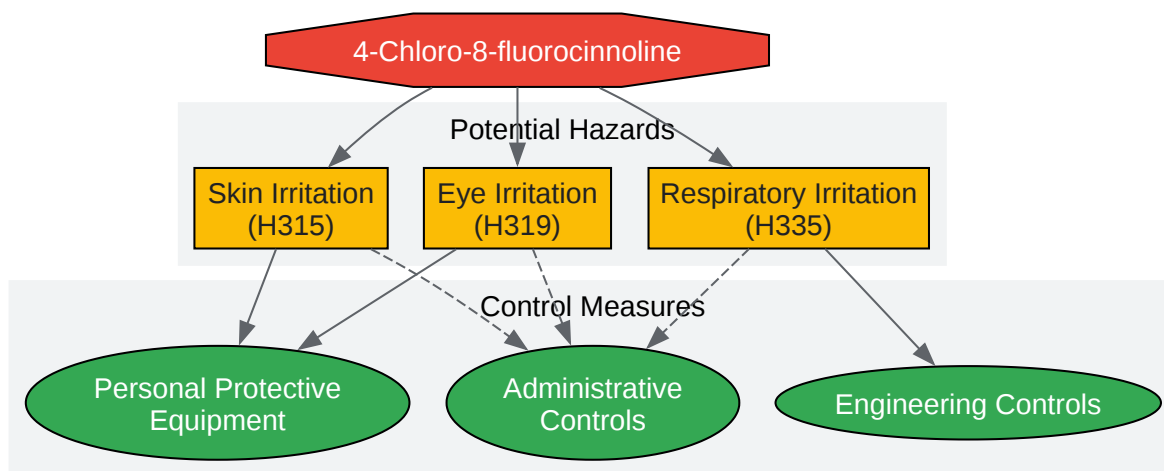
Standard Operating Procedure Workflow



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Caption: A standard workflow for the safe handling of **4-Chloro-8-fluorocinnoline**.

Hazard and Control Relationship Diagram



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